

# 1-Acetyl-4-(4-hydroxyphenyl)piperazine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 1-Acetyl-4-(4-hydroxyphenyl)piperazine

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## An In-depth Technical Guide to 1-Acetyl-4-(4-hydroxyphenyl)piperazine

This technical guide provides a comprehensive overview of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, and a representative synthesis protocol.

### Chemical Identity

**1-Acetyl-4-(4-hydroxyphenyl)piperazine**, also known by its synonym 4-(4-Acetyl-1-piperazinyl)phenol, is a piperazine derivative.[1][2] Its structure, featuring both an acetyl group and a hydroxyphenyl group, makes it a versatile building block in medicinal chemistry.[3] The compound is a structural analog of acetaminophen.[4][5]

- IUPAC Name: 1-[4-(4-hydroxyphenyl)piperazin-1-yl]ethanone[6][7]
- CAS Number: 67914-60-7[1]
- Molecular Formula: C<sub>12</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub>[1]
- Molecular Weight: 220.27 g/mol [1][7][8]

Below is a diagram representing the chemical structure of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**.

Caption: Chemical structure of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Acetyl-4-(4-hydroxyphenyl)piperazine** is presented in the table below. This data is essential for handling, formulation, and experimental design.

Property	Value	References
Appearance	White to off-white crystalline powder/solid	[1][4][6][9][10]
Melting Point	180-185 °C	[1][4][5][11]
Boiling Point	456.5 °C at 760 mmHg	[6]
Density	1.207 g/cm <sup>3</sup>	[6]
Purity	≥ 98%	[5][6][11]
Solubility	Soluble in DMSO (slightly), Methanol (slightly), water, and ethanol.	[4][9]
Storage	Store at room temperature in a cool, dry place.	[1][4][9][10]

## Applications in Research and Development

**1-Acetyl-4-(4-hydroxyphenyl)piperazine** is a significant compound in several areas of research and development:

- **Pharmaceutical Intermediate:** It is a crucial intermediate in the synthesis of various pharmaceuticals, most notably the broad-spectrum antifungal agent ketoconazole.[3][4][5][6][11] Its derivatives are also used to create other advanced pharmaceutical intermediates.[3]

- **Antioxidant Research:** The phenolic structure of the compound gives it antioxidant properties, making it a subject of study for combating oxidative stress.[\[1\]](#)
- **Antibacterial and Anticancer Research:** Studies have shown that this compound possesses antibacterial properties, including efficacy against methicillin-resistant *Staphylococcus aureus* (MRSA).[\[3\]](#)[\[6\]](#) It has also demonstrated antiproliferative activity in various cancer cell lines.[\[6\]](#)
- **Material Science:** It is utilized in the development of advanced polymers and coatings.[\[1\]](#)
- **Cosmetic Formulations:** The compound is incorporated into cosmetic products for its potential skin-protective and anti-aging benefits.[\[1\]](#)

## Experimental Protocol: Synthesis

The following section details a representative method for the synthesis of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**. This protocol is based on established literature.[\[12\]](#)[\[13\]](#)

**Objective:** To synthesize **1-Acetyl-4-(4-hydroxyphenyl)piperazine** from 4-(1-piperazinyl)-phenol dihydrobromide.

**Materials:**

- 4-(1-piperazinyl)-phenol dihydrobromide (33.8 parts)
- Acetic acid anhydride (11.2 parts)
- Potassium carbonate (42 parts)
- 1,4-Dioxane (300 parts)
- Water
- Sodium hydrogen carbonate
- Diluted hydrochloric acid solution
- Trichloromethane

- Ammonium hydroxide
- Ethanol

Procedure:

- **Reaction Setup:** A mixture of 4-(1-piperazinyI)-phenol dihydrobromide, acetic acid anhydride, potassium carbonate, and 1,4-dioxane is prepared in a suitable reaction vessel.
- **Reflux:** The mixture is stirred and refluxed for 3 days.
- **Filtration and Evaporation:** The reaction mixture is filtered, and the filtrate is evaporated to yield a solid residue.
- **Washing:** The solid residue is stirred in water, and sodium hydrogen carbonate is added. The mixture is stirred for 30 minutes.
- **Purification:**
  - The precipitated product is filtered off and dissolved in a diluted hydrochloric acid solution.
  - The solution is extracted with trichloromethane.
  - The acidic aqueous phase is separated and neutralized with ammonium hydroxide.
- **Crystallization:** The resulting product is filtered off and crystallized from ethanol to yield **1-Acetyl-4-(4-hydroxyphenyl)piperazine**.

The workflow for this synthesis is visualized in the diagram below.



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Caption: Workflow for the synthesis of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**.

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